

Monostearyl Maleate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Monostearyl maleate

Cat. No.: B130438

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For immediate release: This technical guide provides an in-depth overview of **monostearyl maleate** (CAS No: 2424-62-6), a versatile fatty acid ester. Designed for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, outlines a comprehensive synthesis protocol, and discusses its applications, particularly within the pharmaceutical industry.

Core Compound Identification and Properties

Monostearyl maleate, also known by its IUPAC name (Z)-4-octadecoxy-4-oxobut-2-enoic acid, is a monoester of maleic acid and stearyl alcohol.^[1] It serves as a crucial intermediate in the synthesis of pharmaceutical excipients like sodium stearyl fumarate and has applications in materials science.^[2]

Chemical and Physical Data Summary

The fundamental properties of **monostearyl maleate** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	2424-62-6	[3][4]
Molecular Formula	C ₂₂ H ₄₀ O ₄	[3][4]
Molecular Weight	368.55 g/mol	[3][4]
Appearance	White to off-white solid	[5]
Melting Point	79-81 °C	[3]
Solubility	Slightly soluble in Chloroform, DMSO (heated), and Methanol.	
IUPAC Name	(Z)-4-octadecoxy-4-oxobut-2-enoic acid	[1]

Molecular Structure and Identification

For unambiguous identification, the following structural representations are provided.

Identifier	Representation	Source(s)
SMILES	<chem>CCCCCCCCCCCCCCCCCO C(=O)/C=C\C(=O)O</chem>	[4]
InChI	InChI=1S/C22H40O4/c1-2-3-4- 5-6-7-8-9-10-11-12-13-14-15- 16-17-20-26-22(25)19-18- 21(23)24/h18-19H,2- 17,20H2,1H3,(H,23,24)/b19- 18-	
InChI Key	MHQJUHS HQGQVTM- HNENSFHCSA-N	[3]

Synthesis of Monostearyl Maleate: Experimental Protocol

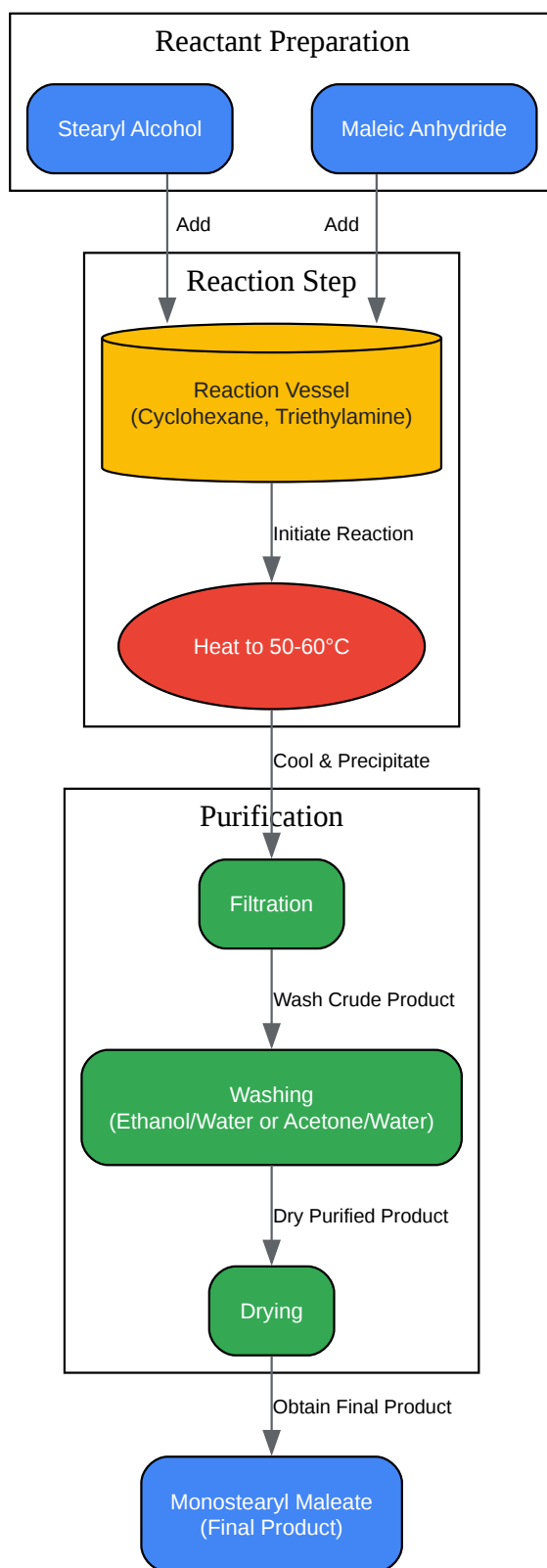
Monostearyl maleate can be synthesized via the esterification of stearyl alcohol with maleic anhydride. The following protocol is a composite method derived from established procedures, favoring a catalyzed reaction at lower temperatures to enhance safety and product purity.^[2]

Materials and Reagents

- Stearyl Alcohol (Octadecan-1-ol)
- Maleic Anhydride
- Triethylamine (catalyst)
- Cyclohexane (solvent)
- Ethanol
- Acetone
- Deionized Water

Synthesis Procedure

The workflow for the synthesis of **monostearyl maleate** is depicted in the diagram below.



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